

physical state and appearance of docosyl acrylate

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Compound of Interest

Compound Name: Docosyl acrylate

Cat. No.: B102722

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Physicochemical Properties of Docosyl Acrylate

Docosyl acrylate is the ester of docosanol (also known as behenyl alcohol) and acrylic acid. It is a monomer used in the synthesis of polymers and is of interest for various industrial and research applications due to the long alkyl chain it imparts, which can influence properties such as hydrophobicity and crystallinity.

Physical State and Appearance

At ambient temperature, **docosyl acrylate** is a solid.^{[1][2]} It is typically described as a white to almost white or very pale yellow substance.^{[3][4]} Its physical form can range from a powder to a lump.^{[1][3][4][5]}

Quantitative Data Summary

The key physical and chemical properties of **docosyl acrylate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C25H48O2	[2][3][4][6][7][8]
Molecular Weight	380.65 g/mol	[2][3][4][6][8]
Physical State (at 20°C)	Solid	[1][2]
Appearance	White to almost white powder to lump	[1][3][4][5]
Melting Point	45.0 to 49.0 °C [2][3][4][5][9] [10]	[2][3][4][5][9][10]
Boiling Point	455.7 ± 14.0 °C (Predicted)	[3][4][6]
Density	0.865 ± 0.06 g/cm ³ (Predicted)	[2][3][4][6]
Solubility in Water	1.5 ng/L at 25°C	[3][4]
Solubility in Organic Solvents	Soluble in Toluene	[1][3][4][5]
Vapor Pressure	0 Pa at 25°C	[3][4]
Flash Point	178.4 °C	[3][6]
Refractive Index	1.455	[3][6]

Experimental Protocols

The following are detailed methodologies for the determination of the key physical properties of **docosyl acrylate**.

Determination of Physical State and Appearance

Objective: To visually inspect and record the physical state (solid, liquid, gas) and appearance (color, form) of **docosyl acrylate** at standard laboratory conditions.

Materials:

- Sample of **docosyl acrylate**
- Spatula

- White viewing surface (e.g., ceramic tile or watch glass)
- Well-ventilated laboratory fume hood

Procedure:

- Place a small, representative sample of **docosyl acrylate** onto the white viewing surface using a clean spatula.
- Observe the sample under good lighting in a fume hood.
- Record the physical state of the substance (e.g., solid).
- Describe the form of the solid (e.g., crystalline powder, amorphous solid, waxy lump).
- Note the color of the sample against the white background.

Melting Point Determination (Capillary Method)

Objective: To determine the melting point range of **docosyl acrylate**.

Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- **Docosyl acrylate** sample, finely powdered
- Mortar and pestle (if sample is not a fine powder)
- Spatula

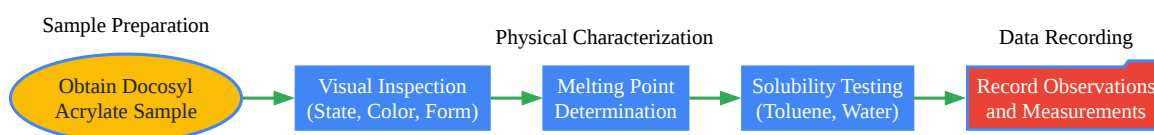
Procedure:

- If necessary, finely grind the **docosyl acrylate** sample using a mortar and pestle.
- Pack the dry, powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.

- Place the capillary tube into the heating block of the melting point apparatus.
- Set the apparatus to heat at a rate of approximately 10-15 °C per minute for a rapid initial determination.
- Observe the sample and note the approximate temperature at which it melts.
- Allow the apparatus to cool.
- Prepare a new sample and place it in the apparatus.
- Set the heating rate to a slower 1-2 °C per minute, starting from a temperature about 15-20 °C below the approximate melting point observed in the initial run.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has melted into a clear liquid (the end of the melting range).

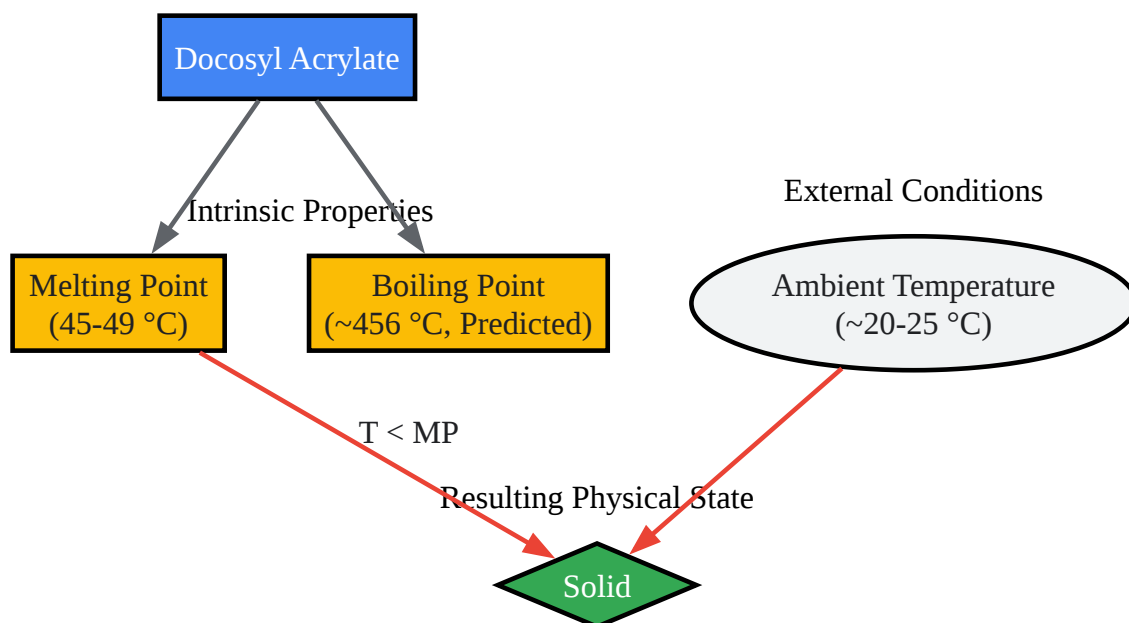
Visualizations

The following diagrams illustrate the experimental workflow for physical characterization and the logical relationship of the physical state of **docosyl acrylate**.



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Experimental workflow for the physical characterization of **docosyl acrylate**.



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Logical relationship determining the physical state of **docosyl acrylate**.

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